

An In-depth Technical Guide to Ammonium Copper(II) Sulfate Hexahydrate

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Compound of Interest

Compound Name: AMMONIUM COPPER(II)
SULFATE HEXAHYDRATE

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Introduction

Ammonium copper(II) sulfate hexahydrate, with the chemical formula $(\text{NH}_4)_2\text{Cu}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, is a crystalline double salt of ammonium sulfate and copper(II) sulfate. [1][2] This compound is a member of the well-studied Tutton's salts, a series of isomorphous compounds with the general formula $\text{M}'_2(\text{M}'')(\text{XO}_4)_2 \cdot 6\text{H}_2\text{O}$, where M' is a monovalent cation and M'' is a divalent metal ion. [1][3] It typically presents as blue to blue-green crystals and is soluble in water. [1][2] Its distinct coloration is characteristic of the hydrated copper(II) ion. This guide provides a comprehensive overview of its chemical formula, structure, and synthesis, tailored for a technical audience.

Chemical Formula and Molar Mass

The chemical formula for **ammonium copper(II) sulfate hexahydrate** is $(\text{NH}_4)_2\text{Cu}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$. [1][3][4]

Table 1: Molar Mass and Elemental Composition

Property	Value
Molar Mass	399.84 g/mol [3][5]
Elemental Composition	
Copper (Cu)	15.89%
Hydrogen (H)	5.04%
Nitrogen (N)	7.01%
Oxygen (O)	56.02%
Sulfur (S)	16.04%

Crystal Structure and Properties

Ammonium copper(II) sulfate hexahydrate crystallizes in the monoclinic crystal system with the space group $P2_1/a$. [1][3] This structure is characteristic of Tutton's salts. The crystal lattice is composed of distinct ionic moieties: ammonium cations (NH_4^+), sulfate anions (SO_4^{2-}), and hexaquacopper(II) cations ($[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$). [3]

The copper(II) ion is located at a center of symmetry and is coordinated by six water molecules, forming a distorted octahedral geometry. [6] This distortion is a manifestation of the Jahn-Teller effect, which is commonly observed for octahedral copper(II) complexes. The structure is further stabilized by a network of hydrogen bonds between the ammonium ions, sulfate ions, and the coordinated water molecules.

Table 2: Crystallographic Data

Parameter	Value	Reference
Crystal System	Monoclinic	[1][3]
Space Group	P2 ₁ /a	[1][3]
Unit Cell Parameters		
a	9.216 Å	
b	12.45 Å	
c	6.24 Å	
β	106.8°	
Z (formula units/cell)	2	[3]

Table 3: Selected Interatomic Distances and Bond Angles

Bond/Angle	Distance (Å) / Angle (°)
Copper Coordination	
Cu - H ₂ O(1)	2.06
Cu - H ₂ O(2)	2.19
Cu - H ₂ O(3)	2.04
H ₂ O(1) - Cu - H ₂ O(2)	90° 10'
H ₂ O(1) - Cu - H ₂ O(3)	91° 30'
H ₂ O(2) - Cu - H ₂ O(3)	89° 50'
Sulfate Group	
S - O(1)	1.44
S - O(2)	1.52
S - O(3)	1.50
S - O(4)	1.49
O(1) - S - O(2)	110° 20'
O(1) - S - O(3)	107° 30'
O(1) - S - O(4)	109° 40'
O(2) - S - O(3)	107°
O(2) - S - O(4)	109°
O(3) - S - O(4)	108° 10'

Data sourced from Webb, Kay, and Grimes (1965).[6]

Experimental Protocols: Synthesis of Ammonium Copper(II) Sulfate Hexahydrate

The synthesis of **ammonium copper(II) sulfate hexahydrate** is a common undergraduate laboratory experiment that can be adapted for research purposes. The general principle involves the crystallization of the double salt from a stoichiometric aqueous solution of copper(II) sulfate and ammonium sulfate.

Materials and Reagents

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Distilled or deionized water
- 6 N Sulfuric acid (optional, to prevent hydrolysis)

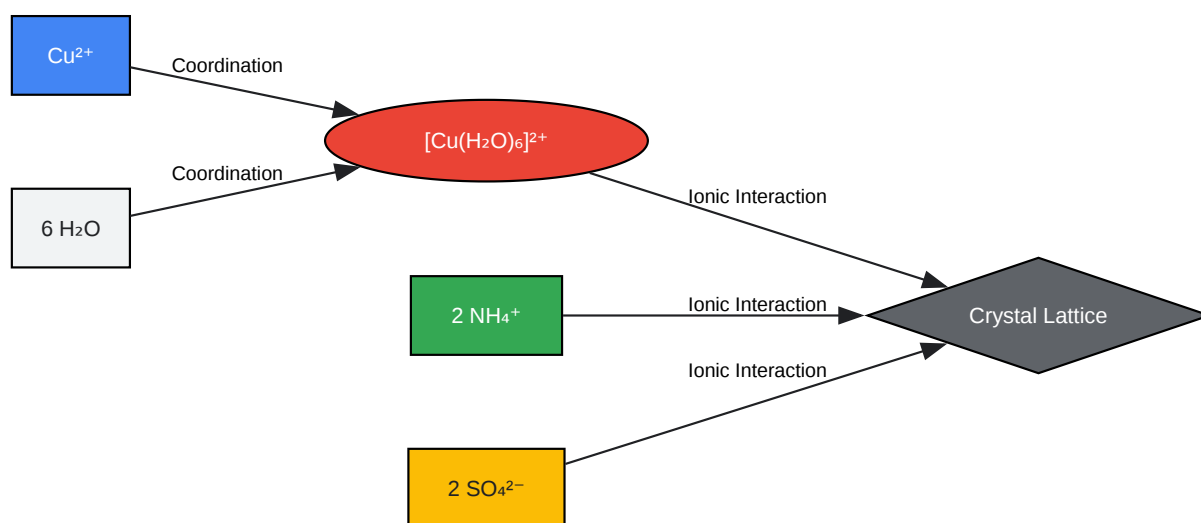
General Procedure

- **Dissolution of Salts:** Accurately weigh stoichiometric amounts of copper(II) sulfate pentahydrate and ammonium sulfate. For example, dissolve 50 g of pulverized copper(II) sulfate pentahydrate and 27 g of ammonium sulfate in 250 ml of warm distilled water.^[7] A few drops of dilute sulfuric acid can be added to prevent the precipitation of basic copper salts.^[7] The solution should be heated gently to ensure complete dissolution, but boiling should be avoided.^[7]
- **Filtration:** If the solution is not perfectly clear, it should be filtered while hot to remove any insoluble impurities.
- **Crystallization:** The hot, clear solution is then allowed to cool slowly to room temperature. Covering the container with a watch glass or perforated paraffin film will slow down the evaporation rate and promote the growth of larger, well-formed crystals. The crystallization process can be initiated by adding a seed crystal.^[7]
- **Isolation and Drying of Crystals:** After a satisfactory yield of crystals has formed, they are separated from the mother liquor by filtration, for instance, using a Büchner funnel. The crystals are then washed with a small amount of cold distilled water to remove any adhering impurities.^[7] The harvested crystals should be dried at room temperature, for example, by

pressing them between sheets of filter paper.[8] It is important to note that the double salt can effloresce, so the dried crystals should be stored in a tightly sealed container.[7]

Logical Relationship of Ions in the Crystal Lattice

The following diagram illustrates the ionic components and their coordination within the crystal structure of **ammonium copper(II) sulfate hexahydrate**.



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Caption: Ionic components of **ammonium copper(II) sulfate hexahydrate**.

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